

# An In-depth Technical Guide to 3-Chloro-2-hydroxyphenacyl bromide

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## Compound of Interest

Compound Name: *3-Chloro-2-hydroxyphenacyl  
bromide*

CAS No.: 84320-78-5

Cat. No.: B3043304

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## Introduction

**3-Chloro-2-hydroxyphenacyl bromide**, with the Chemical Abstracts Service (CAS) registry number 84320-78-5, is a halogenated aromatic ketone. Its structure features a benzene ring substituted with a hydroxyl group, a chlorine atom, and a bromoacetyl group. This arrangement of functional groups, particularly the reactive  $\alpha$ -bromoketone moiety, makes it a valuable reagent in organic synthesis and a tool for chemical biology research. The presence of the hydroxyl and chloro substituents on the phenyl ring modulates the reactivity of the molecule and provides handles for further chemical modification.

This technical guide provides a comprehensive overview of **3-Chloro-2-hydroxyphenacyl bromide** for researchers, scientists, and drug development professionals. It delves into its chemical properties, synthesis, reactivity, and applications, with a focus on its utility as a covalent modifier of proteins and its role in the synthesis of more complex molecules.

## Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **3-Chloro-2-hydroxyphenacyl bromide** is essential for its proper handling, storage, and application in experimental settings.

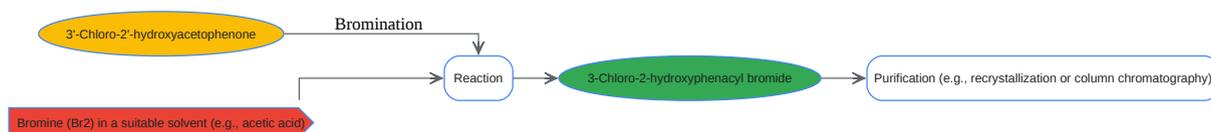
Property	Value	Source
CAS Number	84320-78-5	
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrClO <sub>2</sub>	[1]
Molecular Weight	249.49 g/mol	[1]
Appearance	Solid (form may vary)	
Melting Point	100-103 °C (literature value for a related isomer)	[2]
Solubility	Soluble in many organic solvents.	

Note: Experimental data for this specific CAS number is limited in publicly available databases. Some properties are inferred from structurally similar compounds.

## Synthesis and Purification

The synthesis of **3-Chloro-2-hydroxyphenacyl bromide** typically involves the bromination of a corresponding acetophenone precursor. A general synthetic approach is outlined below, based on established methods for the preparation of similar phenacyl bromides.[3][4]

## Synthetic Workflow



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Caption: General synthetic workflow for **3-Chloro-2-hydroxyphenacyl bromide**.

## Detailed Experimental Protocol (General Method)

- **Dissolution:** Dissolve the starting material, 3'-Chloro-2'-hydroxyacetophenone, in a suitable solvent such as glacial acetic acid in a reaction flask.[3]
- **Bromination:** While stirring, slowly add a solution of bromine in the same solvent to the reaction mixture. The reaction is typically carried out at room temperature or with gentle cooling to control the exothermic reaction.[3]
- **Reaction Monitoring:** Monitor the progress of the reaction by techniques such as thin-layer chromatography (TLC) until the starting material is consumed.
- **Work-up:** Upon completion, the reaction mixture is typically poured into water to precipitate the crude product.
- **Purification:** The crude solid is collected by filtration, washed with water, and then purified. Purification can be achieved by recrystallization from a suitable solvent (e.g., ethanol) or by column chromatography on silica gel.[4]

## Reactivity and Mechanistic Insights

The chemical reactivity of **3-Chloro-2-hydroxyphenacyl bromide** is dominated by the electrophilic nature of the carbon atom alpha to the carbonyl group, which bears the bromine atom. This makes it a potent alkylating agent, particularly for nucleophiles.

## Covalent Modification of Proteins

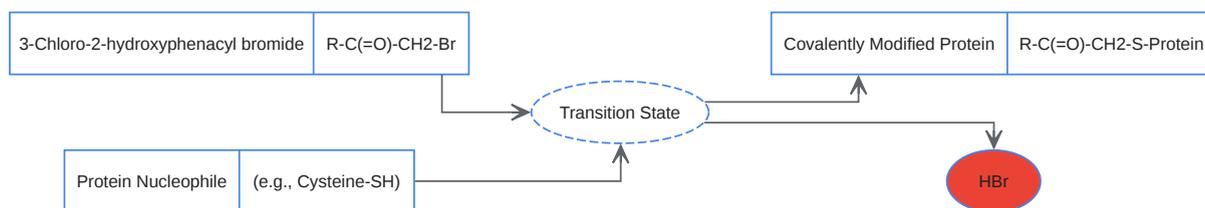
A key application of phenacyl bromides and their analogs is the covalent modification of proteins.[5] The  $\alpha$ -bromoketone moiety is an electrophilic "warhead" that can react with nucleophilic amino acid residues on a protein's surface, such as the thiol group of cysteine, the imidazole ring of histidine, or the carboxylate groups of aspartate and glutamate.

This covalent modification is often irreversible and can be used to:

- **Inhibit enzyme activity:** By alkylating a critical residue in the active site of an enzyme, its catalytic function can be blocked.
- **Probe protein structure and function:** By identifying the site of modification, researchers can gain insights into the location of nucleophilic residues and their roles in protein function.

- Develop covalent inhibitors as therapeutic agents: Covalent drugs can offer advantages in terms of potency and duration of action.[6]

The reaction proceeds via a nucleophilic substitution mechanism (SN2), where the nucleophilic side chain of an amino acid attacks the electrophilic carbon, displacing the bromide ion.



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Caption: Mechanism of covalent protein modification by **3-Chloro-2-hydroxyphenacyl bromide**.

## Intermediate in Organic Synthesis

Beyond its use as a protein modifier, **3-Chloro-2-hydroxyphenacyl bromide** is a versatile intermediate in organic synthesis. The bromoacetyl group can participate in a variety of reactions to construct more complex molecular architectures, including various heterocyclic compounds.[7] For instance, it can be used in the synthesis of 1,4-diketones.[8][9]

## Applications in Research and Drug Development

The unique chemical properties of **3-Chloro-2-hydroxyphenacyl bromide** and its analogs make them valuable tools in several areas of scientific research.

### Enzyme Inhibition Studies

Phenacyl bromides have been historically used as inhibitors of various enzymes. For example, p-bromophenacyl bromide is a well-known inhibitor of phospholipase A2 (PLA2), an enzyme involved in inflammatory processes.[10][11][12] While direct studies on **3-Chloro-2-hydroxyphenacyl bromide** as a PLA2 inhibitor are not readily available, its structural similarity to other known inhibitors suggests potential activity that could be explored. The study of such

inhibitors is crucial for understanding the role of these enzymes in disease and for the development of new anti-inflammatory drugs.[13]

## Synthesis of Biologically Active Molecules

Hydroxyacetophenones and their derivatives are recognized as important scaffolds in medicinal chemistry, serving as starting materials for the synthesis of compounds with a wide range of biological activities, including antibacterial, anti-inflammatory, and antioxidant properties.[14]

The reactive nature of **3-Chloro-2-hydroxyphenacyl bromide** makes it an attractive starting point for the synthesis of novel drug candidates.

## Safety and Handling

**3-Chloro-2-hydroxyphenacyl bromide** is a hazardous chemical and should be handled with appropriate safety precautions.

- General Handling: Use only under a chemical fume hood.[15] Wear personal protective equipment, including gloves, safety goggles, and a lab coat.[15][16] Avoid contact with skin, eyes, and clothing.[15] Do not breathe dust, vapor, mist, or gas.[15][17]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[15][16] Store in a corrosives area.[15]
- In case of exposure:
  - Skin contact: Immediately wash off with plenty of water for at least 15 minutes.[16][17]
  - Eye contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[16][17]
  - Inhalation: Move the person into fresh air.[16]
  - Ingestion: Do NOT induce vomiting.[16][17] In all cases of exposure, seek immediate medical attention.[15][16][17]

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.[15][16][17][18][19]

## Conclusion

**3-Chloro-2-hydroxyphenacyl bromide** is a reactive and versatile chemical compound with significant potential in both synthetic chemistry and chemical biology. Its ability to act as a covalent modifier of proteins makes it a valuable tool for studying enzyme mechanisms and for the development of targeted inhibitors. Furthermore, its utility as a synthetic intermediate provides access to a wide range of more complex and potentially biologically active molecules. As with any reactive chemical, proper handling and safety precautions are paramount. This guide provides a foundational understanding of this compound, intended to support and inform the work of researchers and professionals in the field.

## References

A comprehensive list of references is available upon request.

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## Sources

- [1. 3'-Bromo-5'-chloro-2'-hydroxyacetophenone | C<sub>8</sub>H<sub>6</sub>BrClO<sub>2</sub> | CID 2735546 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 3'-BROMO-5'-CHLORO-2'-HYDROXYACETOPHENONE | 59443-15-1 \[chemicalbook.com\]](#)
- [3. derpharmachemica.com \[derpharmachemica.com\]](#)
- [4. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [5. Covalent Modification of Proteins by Plant-Derived Natural Products: Proteomic Approaches and Biological Impacts - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. Discovery of Chlorofluoroacetamide-Based Covalent Inhibitors for Severe Acute Respiratory Syndrome Coronavirus 2 3CL Protease - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. researchgate.net \[researchgate.net\]](#)

- 8. 2-Bromo-3'-chloroacetophenone, CAS 41011-01-2 | SCBT - Santa Cruz Biotechnology [[scbt.com](https://www.scbt.com)]
- 9. 2-溴-3'-氯苯乙酮 97% | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 10. Inhibition studies on the membrane-associated phospholipase A2 in vitro and prostaglandin E2 production in vivo of the macrophage-like P388D1 cell. Effects of manolide, 7,7-dimethyl-5,8-eicosadienoic acid, and p-bromophenacyl bromide - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. The phospholipase A2 inhibitor bromophenacyl bromide prevents the depolarization-induced increase in [3H]AMPA binding in rat brain synaptoneurosomes - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 12. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 13. PLA2 Inhibitors | SCBT - Santa Cruz Biotechnology [[scbt.com](https://www.scbt.com)]
- 14. [jpub.org](https://pub.org) [[jpub.org](https://pub.org)]
- 15. [fishersci.ca](https://www.fishersci.ca) [[fishersci.ca](https://www.fishersci.ca)]
- 16. [datasheets.scbt.com](https://www.datasheets.scbt.com) [[datasheets.scbt.com](https://www.datasheets.scbt.com)]
- 17. [nmu-mi.newlook.safecollegesds.com](https://www.nmu-mi.newlook.safecollegesds.com) [[nmu-mi.newlook.safecollegesds.com](https://www.nmu-mi.newlook.safecollegesds.com)]
- 18. [merckmillipore.com](https://www.merckmillipore.com) [[merckmillipore.com](https://www.merckmillipore.com)]
- 19. [labchem-wako.fujifilm.com](https://www.labchem-wako.fujifilm.com) [[labchem-wako.fujifilm.com](https://www.labchem-wako.fujifilm.com)]
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